

Iodoethane-13C2 molecular weight and formula

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Compound of Interest

Compound Name: Iodoethane-13C2

Cat. No.: B1610209

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A Technical Guide to Iodoethane-13C2

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data and a conceptual overview of **Iodoethane-13C2**, a stable isotope-labeled compound essential for various research applications, including metabolic studies, pharmacokinetic analysis, and as a tracer in mass spectrometry.

Core Molecular Properties

Iodoethane-13C2 is a form of iodoethane where both carbon atoms are the heavy isotope, Carbon-13 (^{13}C), instead of the common Carbon-12 (^{12}C). This isotopic substitution results in a predictable increase in molecular weight without altering the chemical properties of the molecule. This feature is fundamental to its utility in tracer-based research methodologies.

The key quantitative properties of **Iodoethane-13C2** are summarized below. For comparative purposes, data for the unlabeled, naturally occurring iodoethane is also provided.

Property	Iodoethane-13C2	Iodoethane (Unlabeled)
Molecular Formula	$^{13}\text{C}_2\text{H}_5\text{I}$ [1]	$\text{C}_2\text{H}_5\text{I}$
Linear Formula	$^{13}\text{CH}_3^{13}\text{CH}_2\text{I}$ [2]	$\text{CH}_3\text{CH}_2\text{I}$
Molecular Weight	157.95 g/mol [1][2][3]	155.97 g/mol
Mass Shift vs. Unlabeled	M+2	M
CAS Number	34189-74-7 [1][2][3]	75-03-6

Methodology for Molecular Weight Determination

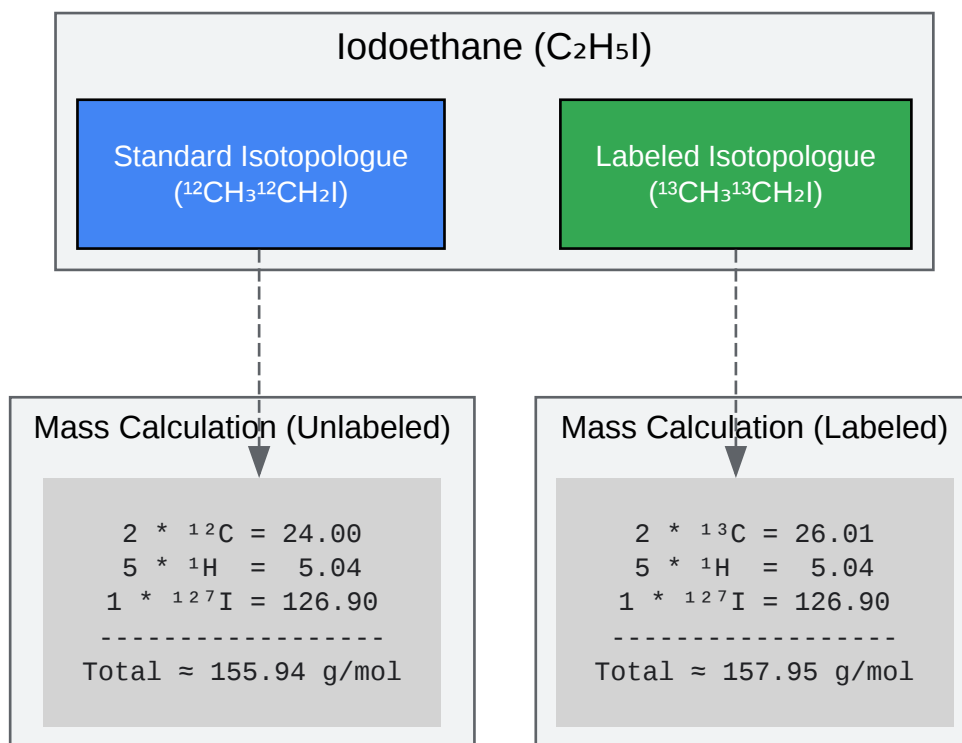
The molecular weight of an isotopically labeled compound is calculated by summing the atomic masses of its constituent isotopes. The 99 atom % purity of ^{13}C is a critical parameter in ensuring the compound's utility.

Calculation Protocol:

- Identify Constituent Atoms: The formula $^{13}\text{C}_2\text{H}_5\text{I}$ contains two Carbon-13 atoms, five Hydrogen atoms, and one Iodine atom.
- Sum Atomic Masses:
 - Mass of 2 x ^{13}C atoms: $2 * 13.00335 \text{ u} = 26.0067 \text{ u}$
 - Mass of 5 x ^1H atoms: $5 * 1.007825 \text{ u} = 5.039125 \text{ u}$
 - Mass of 1 x ^{127}I atom: $1 * 126.90447 \text{ u} = 126.90447 \text{ u}$
- Calculate Total Molecular Weight:
 - $26.0067 + 5.039125 + 126.90447 = 157.950295 \text{ g/mol}$
 - This calculated value aligns with the experimentally cited molecular weight of approximately 157.95 g/mol . [1][2][3]

Conceptual Workflow: Isotopic Labeling

The following diagram illustrates the logical relationship between standard iodoethane and its $^{13}\text{C}_2$ isotopologue, highlighting the specific atomic substitution that leads to the change in molecular weight.



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Isotopic substitution workflow for **Iodoethane- $^{13}\text{C}_2$** .

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References

- 1. scbt.com [scbt.com]
- 2. Iodoethane- $^{13}\text{C}_2$ ^{13}C 99atom, copper stabilizer 34189-74-7 [sigmaaldrich.com]
- 3. Iodoethane- $^{13}\text{C}_2$ | $\text{C}_2\text{H}_5\text{I}$ | CID 10855737 - PubChem [pubchem.ncbi.nlm.nih.gov]

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